Technical Guide: Sodium Triethylborohydride ($NaEt_3BH$)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*sodium;triethylboranuide*
Cat. No.:	*B7949725*

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Executive Summary & Strategic Positioning

Sodium Triethylborohydride ($NaEt_3BH$) is a powerful, nucleophilic reducing agent belonging to the class of trialkylborohydrides. Often overshadowed by its lithium counterpart ($LiEt_3BH$, commercially known as Super-Hydride®), the sodium variant offers distinct advantages in specific solvent systems and cation-sensitive transformations.

While $LiEt_3BH$ is typically supplied in tetrahydrofuran (THF), $NaEt_3BH$ is commercially available in toluene.[1][2][3] This solvent difference is critical for process chemists seeking to avoid ether peroxides or requiring higher reaction temperatures than THF permits. Mechanistically, $NaEt_3BH$ exhibits "super-nucleophilicity"—far exceeding that of sodium borohydride ($NaBH_4$)—allowing it to displace halides (dehalogenation) and reduce sterically hindered functional groups via an S_N2-like hydride transfer.

Chemical Profile & Properties[1][2][3][4][5][6][7]

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Property	Data
CAS Number	17979-81-6
Formula	$NaBH(C_2H_5)_3$
Molecular Weight	121.99 g/mol
Appearance	Colorless to light yellow solution (typically in toluene)
Solubility	Soluble in aromatic hydrocarbons (toluene), ethers (THF, DME)
Density	~0.87 g/mL (1.0 M in Toluene)
Stability	Pyrophoric; reacts violently with water and protic solvents.
Reactivity Class	Super-nucleophilic hydride donor; Strong base.

Synthesis: Industrial & Laboratory Routes

The synthesis of $NaEt_3BH$ relies on the complexation of sodium hydride (NaH) with triethylborane (Et_3B). Unlike borane-THF complexes, the trialkylborane acts as a Lewis acid acceptor for the hydride ion.

Reaction Chemistry

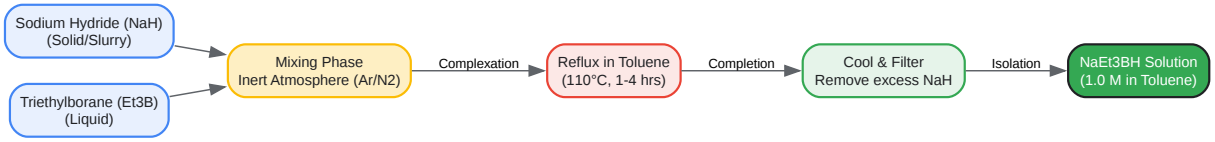
Critical Process Parameters

- Activation of NaH: Commercial NaH is often supplied in mineral oil. For optimal kinetics, the oil should be removed via hexane washes, or the reaction must be performed at temperatures sufficient to solubilize the oil and expose the hydride surface.
- Solvent Choice: Toluene is the preferred solvent. Unlike THF, toluene does not coordinate strongly to the sodium cation, potentially aggregating the hydride species (often tetrameric in solution), which can modulate reactivity compared to the monomeric species found in coordinating solvents.

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- Temperature: The reaction is typically conducted at reflux (approx. 110°C in toluene) to overcome the lattice energy of NaH.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis workflow for Sodium Triethylborohydride.

Mechanistic Principles

The "Super-Hydride" Effect

The enhanced reactivity of $NaEt_3BH$ compared to $NaBH_4$ arises from the inductive effect (+I) of the three ethyl groups.

- Electron Donation: The ethyl groups donate electron density to the boron center.
- Bond Weakening: This electron donation destabilizes the B-H bond relative to borohydride, making the hydride ion (

) more hydridic and a more potent nucleophile.
- Softness: The triethylborohydride anion is "softer" and more polarizable than the tetrahydroborate anion, facilitating orbital overlap in

  transition states.

Selectivity & Cation Effects

While $LiEt_3BH$ is often cited for its Lewis acid catalysis (via Li^+), $NaEt_3BH$ relies more purely on the nucleophilicity of the anion.

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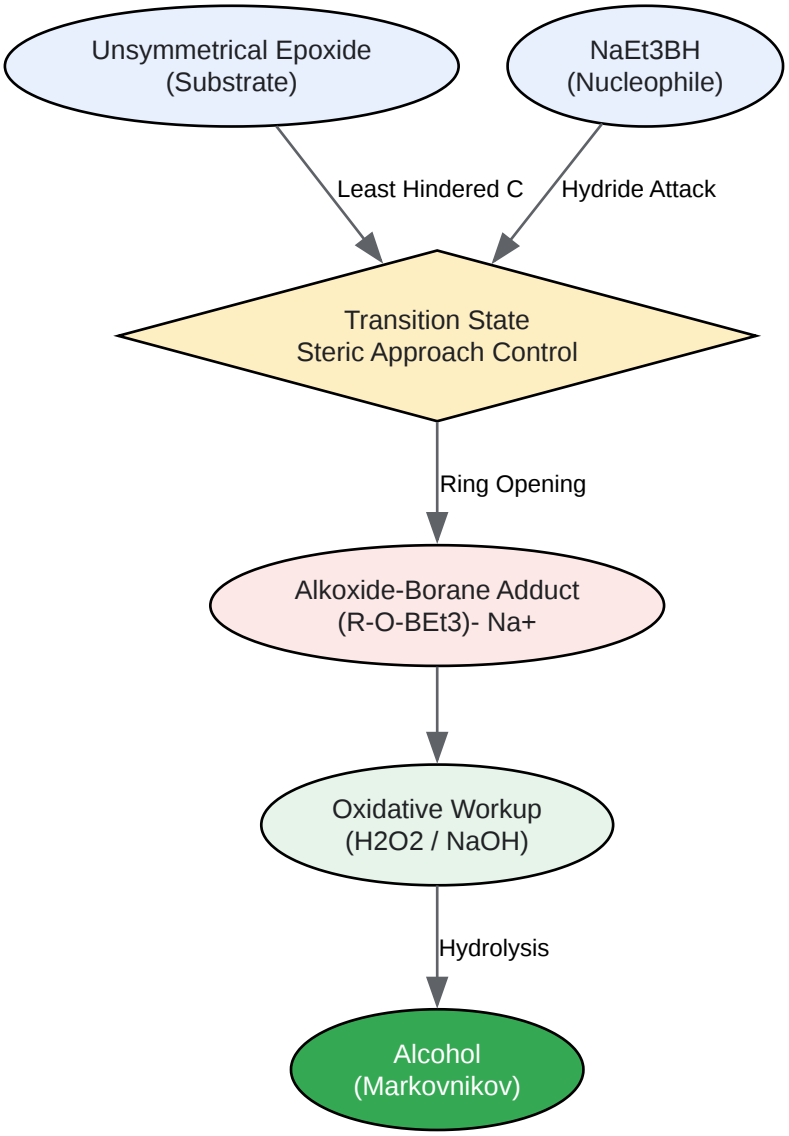
- Epoxide Opening: $NaEt_3BH$ attacks unsymmetrical epoxides at the least hindered carbon (regioselective

  ), yielding the more substituted alcohol (Markovnikov alcohol) upon workup.
- Dehalogenation: It rapidly reduces alkyl halides to alkanes. The reactivity order is

  .[4] The mechanism is a direct backside displacement (

).

Mechanistic Pathway: Epoxide Reduction



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Figure 2: Regioselective ring-opening of epoxides by $NaEt_3BH$ via S_N2 mechanism.

Experimental Protocol: Reductive Dehalogenation

This protocol demonstrates the reduction of a primary alkyl bromide to an alkane, a classic application of $NaEt_3BH$'s super-nucleophilicity.

Objective: Convert 1-bromooctane to octane.

Reagents & Equipment

- Substrate: 1-Bromooctane (10 mmol)
- Reagent: Sodium Triethylborohydride (1.0 M in toluene, 11 mmol, 1.1 equiv)
- Solvent: Anhydrous Toluene (if dilution is needed)
- Atmosphere: Nitrogen or Argon (Strictly inert)[3]

Step-by-Step Procedure

- Setup: Flame-dry a 50 mL two-neck round-bottom flask equipped with a magnetic stir bar, rubber septum, and nitrogen inlet. Cool to room temperature under nitrogen flow.
- Charging: Syringe 10 mmol of 1-bromooctane into the flask.
- Addition: Cool the flask to 0°C (ice bath). Slowly add 11 mL of $NaEt_3BH$ (1.0 M in toluene) dropwise via syringe over 10 minutes. Note: Hydrogen evolution may occur if moisture is present.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 1–3 hours. Monitor via GC or TLC (silica; hexane eluent).
- Quenching (Critical):
  - Cool the mixture back to 0°C.
  - Cautiously add 2 mL of water dropwise to destroy excess hydride. (Vigorous H_2 evolution!).

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- Oxidative Workup (Optional but recommended to remove organoboranes): Add 2 mL of 3M NaOH followed by 2 mL of 30% H_2O_2. Stir for 30 mins at room temperature. This converts the triethylborane by-product into ethanol and borate salts, preventing pyrophoric issues during waste disposal.

- Isolation: Separate the organic layer. Extract the aqueous layer with hexanes (2 x 10 mL). Wash combined organics with brine, dry over $MgSO_4$, filter, and concentrate.

Safety & Handling

Hazard	Description	Mitigation
Pyrophoric	Solid $NaEt_3BH$ and concentrated solutions can ignite spontaneously in air.	Handle strictly under inert atmosphere (Glovebox or Schlenk line).
Water Reactivity	Reacts violently with water to release flammable Hydrogen gas ( ).	Use dry solvents.[3] Quench excess reagent slowly at low temperature.
Organoborane By-products	Triethylborane ( ) released during reaction is pyrophoric.	Perform oxidative workup ($NaOH/H_2O_2$) to convert to benign borates and ethanol.

Storage: Store in a cool, dry place under Argon. Toluene solutions are generally stable for long periods if the seal is uncompromised.

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